

The Role of AICAR in Cellular Energy Metabolism: A Technical Guide

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Compound of Interest

Compound Name: 5-Aminoimidazole-4-carboxamide

Cat. No.: B1664886

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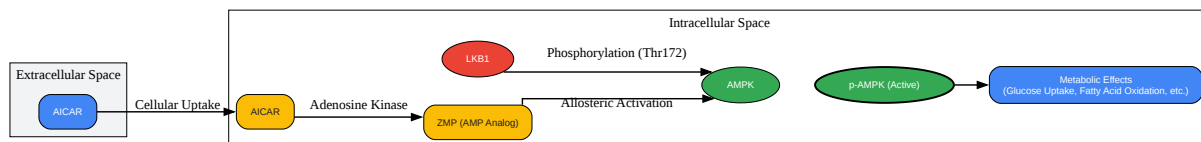
Abstract

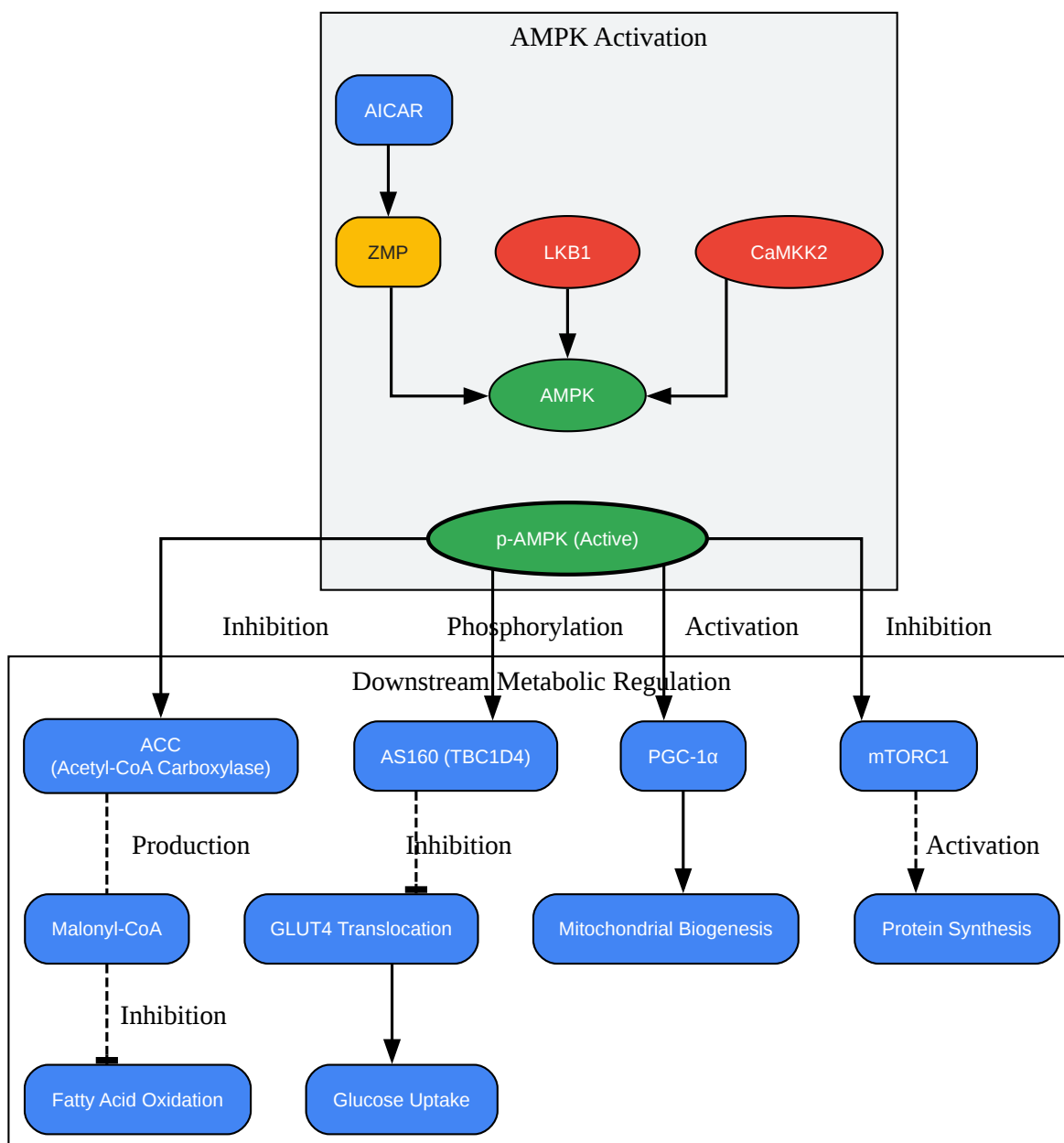
5-Aminoimidazole-4-carboxamide ribonucleoside (AICAR) is a cell-permeable adenosine analog that has become an invaluable tool in metabolic research. Upon cellular uptake, AICAR is phosphorylated to form **5-aminoimidazole-4-carboxamide** ribonucleotide (ZMP), a potent activator of AMP-activated protein kinase (AMPK).^{[1][2]} AMPK, a master regulator of cellular energy homeostasis, is activated during periods of low cellular energy status (high AMP:ATP ratio).^{[3][4]} By mimicking an energy-deprived state, AICAR provides a reliable pharmacological method to study the downstream effects of AMPK activation. This technical guide provides an in-depth overview of AICAR's function in cellular energy metabolism, including its mechanism of action, quantitative effects on key metabolic processes, detailed experimental protocols, and visualizations of the associated signaling pathways.

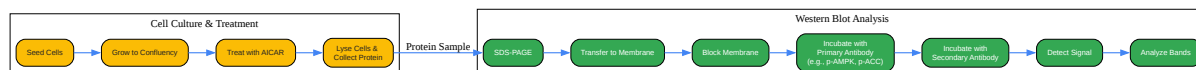
Core Mechanism of Action

AICAR's primary mechanism of action is the activation of AMPK. Once inside the cell, adenosine kinase phosphorylates AICAR to ZMP.^[5] ZMP is an analog of adenosine monophosphate (AMP) and allosterically activates AMPK by binding to its γ -subunit.^[4] This binding induces a conformational change that promotes the phosphorylation of the α -catalytic subunit at Threonine-172 by upstream kinases, most notably Liver Kinase B1 (LKB1) and Calcium/Calmodulin-dependent Protein Kinase Kinase 2 (CaMKK2).^{[4][6]} Activated AMPK then phosphorylates a myriad of downstream targets to orchestrate a cellular response aimed at

restoring energy balance. This involves the stimulation of catabolic pathways that generate ATP and the inhibition of anabolic pathways that consume ATP.[7]







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